

2-(3,5-Dichlorobenzoyl)oxazole CAS number 898784-28-6 information

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Compound of Interest

Compound Name: 2-(3,5-Dichlorobenzoyl)oxazole

Cat. No.: B1325493

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In-depth Technical Guide: 2-(3,5-Dichlorobenzoyl)oxazole

CAS Number: 898784-28-6

Abstract

This technical guide provides a comprehensive overview of **2-(3,5-Dichlorobenzoyl)oxazole** (CAS 898784-28-6), a heterocyclic compound with significant potential in pharmaceutical and agrochemical research. This document details the physicochemical properties, synthetic methodologies, and known biological activities of this compound and its derivatives. Experimental protocols for key biological assays are provided, and relevant signaling pathways are illustrated. This guide is intended for researchers, scientists, and drug development professionals interested in the therapeutic and commercial applications of oxazole-based compounds.

Introduction

2-(3,5-Dichlorobenzoyl)oxazole is a member of the oxazole class of heterocyclic compounds, characterized by a five-membered ring containing one oxygen and one nitrogen atom.^[1] The presence of a 3,5-dichlorobenzoyl moiety at the 2-position of the oxazole ring imparts unique physicochemical properties and biological activities.^[2] Oxazole derivatives are known to exhibit a wide range of pharmacological effects, including anticancer, antimicrobial, and anti-

inflammatory properties.^[3] This guide consolidates the available technical information on **2-(3,5-Dichlorobenzoyl)oxazole**, offering a foundational resource for further investigation and development.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **2-(3,5-Dichlorobenzoyl)oxazole** is presented in Table 1.

Table 1: Physicochemical Properties of **2-(3,5-Dichlorobenzoyl)oxazole**

Property	Value	Reference
CAS Number	898784-28-6	
Molecular Formula	C ₁₀ H ₅ Cl ₂ NO ₂	[2]
Molecular Weight	242.05 g/mol	[2]
IUPAC Name	(3,5-dichlorophenyl)(oxazol-2-yl)methanone	
Predicted Boiling Point	393.9 ± 52.0 °C	[2]
Predicted Density	1.445 ± 0.06 g/cm ³	[2]
Appearance	Solid (predicted)	
Solubility	Data not available	

Synthesis

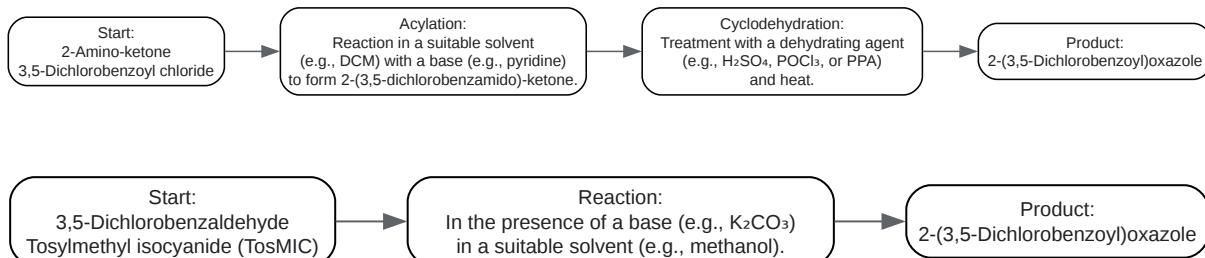
While a specific, detailed synthesis protocol for **2-(3,5-Dichlorobenzoyl)oxazole** is not readily available in the public domain, its structure lends itself to established methods for oxazole synthesis, primarily the Robinson-Gabriel synthesis and the Van Leusen oxazole synthesis.

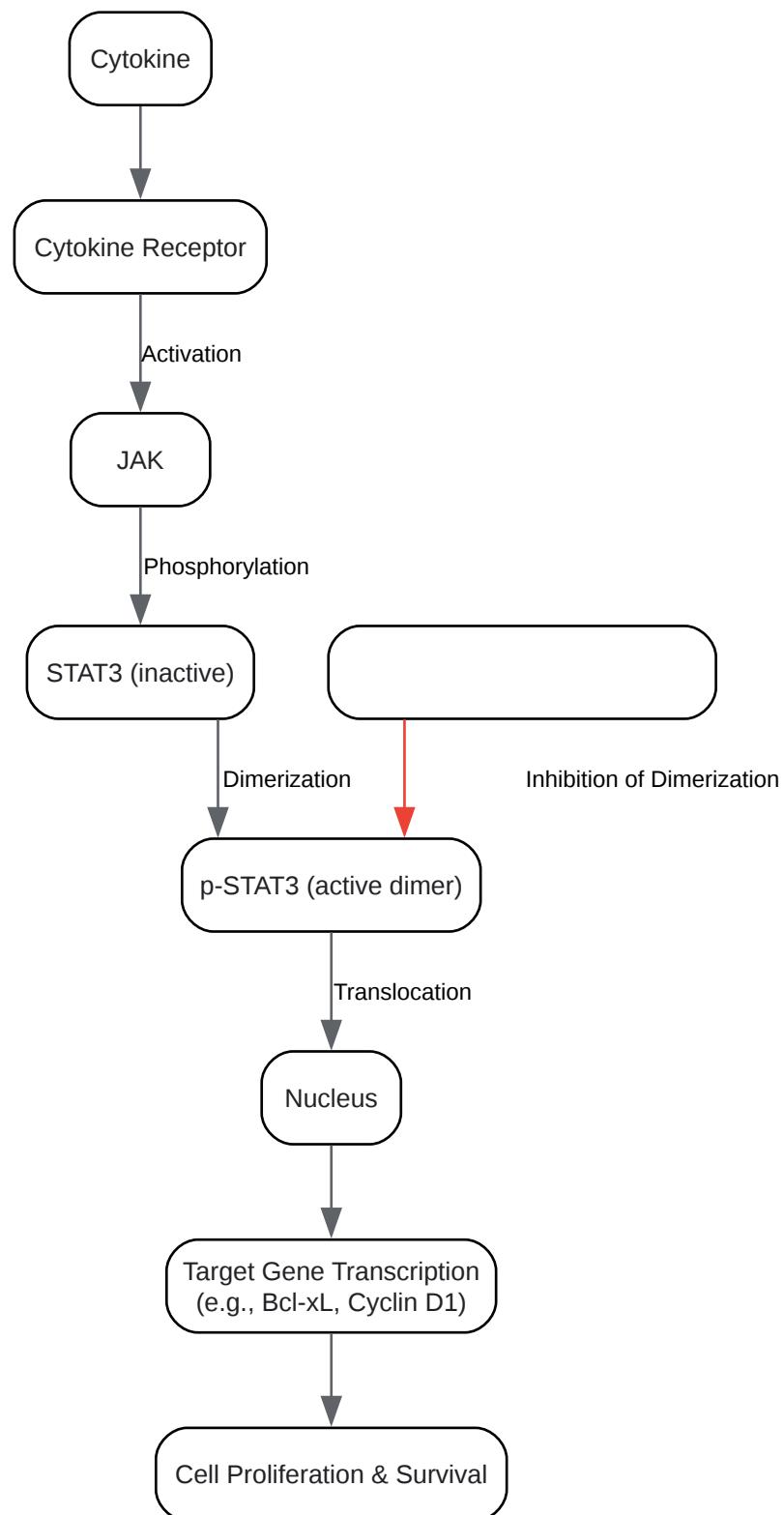
Robinson-Gabriel Synthesis (Proposed)

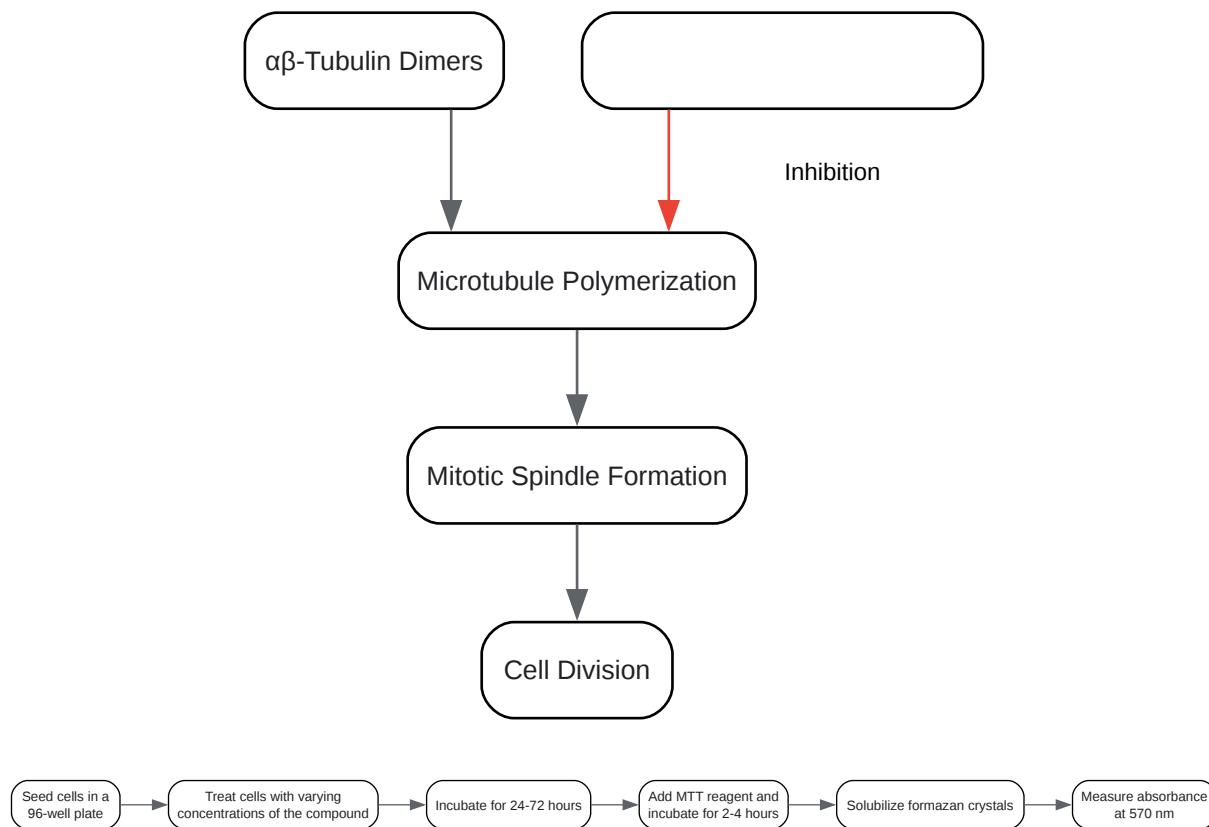
The Robinson-Gabriel synthesis involves the cyclodehydration of a 2-acylamino-ketone.^[4] For the synthesis of **2-(3,5-Dichlorobenzoyl)oxazole**, this would involve the reaction of a suitable

2-amino-ketone with 3,5-dichlorobenzoyl chloride to form the 2-(3,5-dichlorobenzamido)-ketone intermediate, followed by cyclization using a dehydrating agent.[2][5]

Experimental Workflow: Robinson-Gabriel Synthesis







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References

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